

# An In-depth Technical Guide to 2-Phenylthioethyl Acrylate

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## Compound of Interest

Compound Name: 2-Phenylthio ethyl acrylate

CAS No.: 56685-62-2

Cat. No.: B14632793

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 2-Phenylthioethyl Acrylate, a versatile monomer with applications in materials science and potential relevance in biomedical research. This document will delve into its chemical properties, synthesis, and potential applications, offering a valuable resource for professionals in the field.

## Core Molecular Information

2-Phenylthioethyl acrylate is an organic compound containing an acrylate group, a thioether linkage, and a phenyl group. These functional groups impart specific chemical reactivity and physical properties to the molecule, making it a subject of interest for polymer synthesis and functional materials development.

## Molecular Formula and Weight

The chemical formula and molecular weight of 2-Phenylthioethyl Acrylate are fundamental parameters for its characterization and use in stoichiometric calculations.

Parameter	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>2</sub> S
Molecular Weight	208.28 g/mol [1][2][3]
Exact Mass	208.05580079 g/mol [4]

These values are critical for accurate experimental design, particularly in polymerization reactions and the synthesis of novel copolymers.

## Chemical Structure and IUPAC Name

The structural arrangement of atoms and bonds dictates the molecule's reactivity and interactions.

IUPAC Name: 2-(phenylthio)ethyl prop-2-enoate[4]

Synonyms: 2-(Phenylthio)ethyl acrylate, Phenylthioethyl acrylate[4]

The molecule consists of an ethyl acrylate backbone with a phenylthio group attached to the ethyl moiety. The acrylate group is susceptible to polymerization, while the thioether and phenyl groups can be targeted for further chemical modification.

Caption: Chemical structure of 2-Phenylthioethyl Acrylate.

## Physicochemical Properties

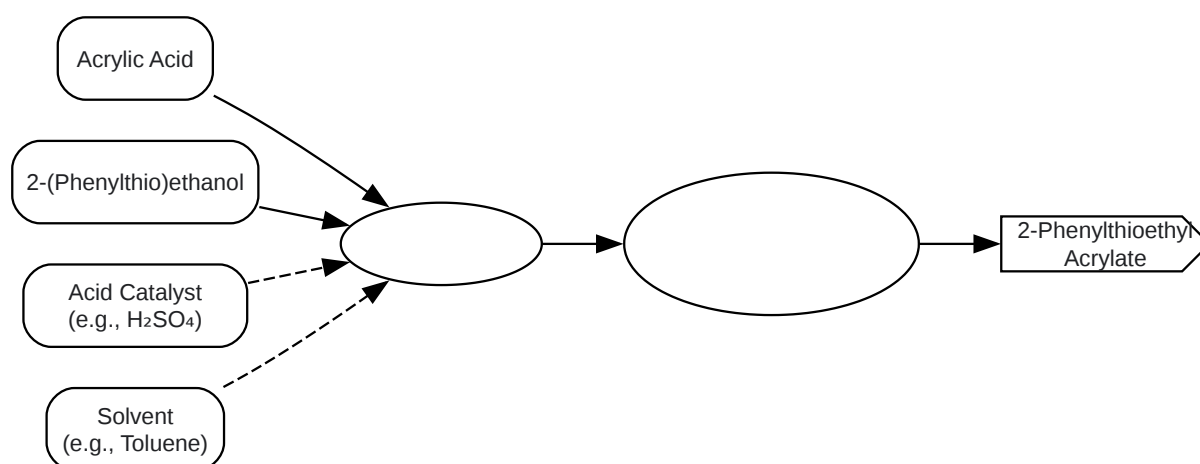
The physical and chemical properties of 2-Phenylthioethyl Acrylate are essential for its handling, storage, and application.

Property	Value	Source
Appearance	Light yellow liquid	[4]
Boiling Point	311.3°C	[5]
Density	1.12 g/cm <sup>3</sup>	[5]
Flash Point	143.8°C	[5]
Refractive Index	1.555	[5]
Topological Polar Surface Area	51.6 Å <sup>2</sup>	[4]
XLogP3-AA	2.9	[4]

**Storage and Handling:** 2-Phenylthioethyl Acrylate should be stored in an inert atmosphere and in a freezer at temperatures below -20°C.[1][3]

## Synthesis and Reactivity

Understanding the synthesis of 2-Phenylthioethyl Acrylate is crucial for its production and for developing derivatives. A common synthetic route involves the esterification of acrylic acid with 2-(phenylthio)ethanol.



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Caption: Generalized workflow for the synthesis of 2-Phenylthioethyl Acrylate.

The acrylate group readily undergoes free-radical polymerization, making this compound a valuable monomer for the synthesis of polymers with tailored properties. The presence of the phenylthio group can influence the polymer's refractive index, thermal stability, and adhesion properties.

## Potential Applications in Research and Development

While primarily used as a research chemical, the unique structure of 2-Phenylthioethyl Acrylate suggests its potential in several areas of materials science and drug development.

- **High Refractive Index Polymers:** The sulfur and phenyl groups contribute to a higher refractive index, making polymers derived from this monomer potentially useful in optical applications such as coatings for lenses and optical fibers.
- **Biocompatible Materials:** Thioether linkages are found in various biological molecules. Polymers incorporating 2-Phenylthioethyl Acrylate could be investigated for their biocompatibility and potential use in drug delivery systems or as scaffolds for tissue engineering. The thioether can also be oxidized to sulfoxides and sulfones, offering a route to modify the polarity and hydrophilicity of the resulting polymer.
- **Functional Coatings and Adhesives:** The combination of the flexible acrylate backbone and the aromatic phenylthio group can lead to polymers with good adhesive properties and chemical resistance, suitable for specialized coatings.

## Experimental Protocols

### Protocol 1: Polymerization of 2-Phenylthioethyl Acrylate

This protocol describes a general procedure for the free-radical polymerization of 2-Phenylthioethyl Acrylate.

Materials:

- 2-Phenylthioethyl Acrylate (monomer)

- Azobisisobutyronitrile (AIBN) (initiator)
- Anhydrous toluene (solvent)
- Methanol (non-solvent for precipitation)
- Schlenk flask
- Nitrogen or Argon source
- Magnetic stirrer and heating mantle
- Stir bar

Procedure:

- **Monomer and Solvent Preparation:** In a Schlenk flask equipped with a magnetic stir bar, dissolve 2-Phenylthioethyl Acrylate (e.g., 5 g, 24 mmol) in anhydrous toluene (e.g., 20 mL).
- **Initiator Addition:** Add the free-radical initiator, AIBN (e.g., 0.04 g, 0.24 mmol, 1 mol% relative to the monomer).
- **Degassing:** Subject the solution to three freeze-pump-thaw cycles to remove dissolved oxygen, which can inhibit polymerization.
- **Polymerization Reaction:** After the final thaw cycle, backfill the flask with nitrogen or argon. Place the flask in a preheated oil bath at 60-70°C.
- **Reaction Monitoring:** Allow the reaction to proceed with stirring for a specified time (e.g., 6-24 hours). The progress can be monitored by observing the increase in viscosity of the solution.
- **Polymer Precipitation:** After the desired reaction time, cool the flask to room temperature. Slowly pour the viscous solution into a beaker containing a large excess of a non-solvent, such as methanol, while stirring vigorously. The polymer will precipitate as a solid.
- **Purification:** Decant the solvent and wash the precipitated polymer with fresh methanol several times to remove any unreacted monomer and initiator.

- Drying: Collect the polymer by filtration and dry it under vacuum at a moderate temperature (e.g., 40-50°C) until a constant weight is achieved.

## References

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## Sources

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